

tripropylene glycol monomethyl ether reaction pathways decomposition

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Physicochemical Properties of TPGME

The table below summarizes key identified properties of TPGME for researchers [1].

Property	Value / Information
Common Name	Tripropylene Glycol Monomethyl Ether [1]
CAS Number	20324-33-8 [1]
Molecular Formula	$C_{10}H_{22}O_4$ [1]
Molecular Weight	206.279 g/mol [1]
Density	1.0 ± 0.1 g/cm ³ [1]
Boiling Point	270.8 ± 20.0 °C at 760 mmHg [1]
Flash Point	117.6 ± 21.8 °C [1]
Vapor Pressure	0.0 ± 1.2 mmHg at 25°C [1]

Property	Value / Information
LogP (Partition Coefficient)	-0.47 [1]
Synonym Examples	Dowanol TPM, Propasol solvent TM, 1-[2-(2-methoxy-1-methylethoxy)-1-methylethoxy]-propan-2-ol [1]

Research Context and Suggested Methodologies

While data for TPGME is limited, one study on **monoglyme** (a simpler glycol ether) provides a potential research framework [2]. The low-temperature oxidation mechanism was investigated via **theoretical calculations** and **kinetic modeling** [2].

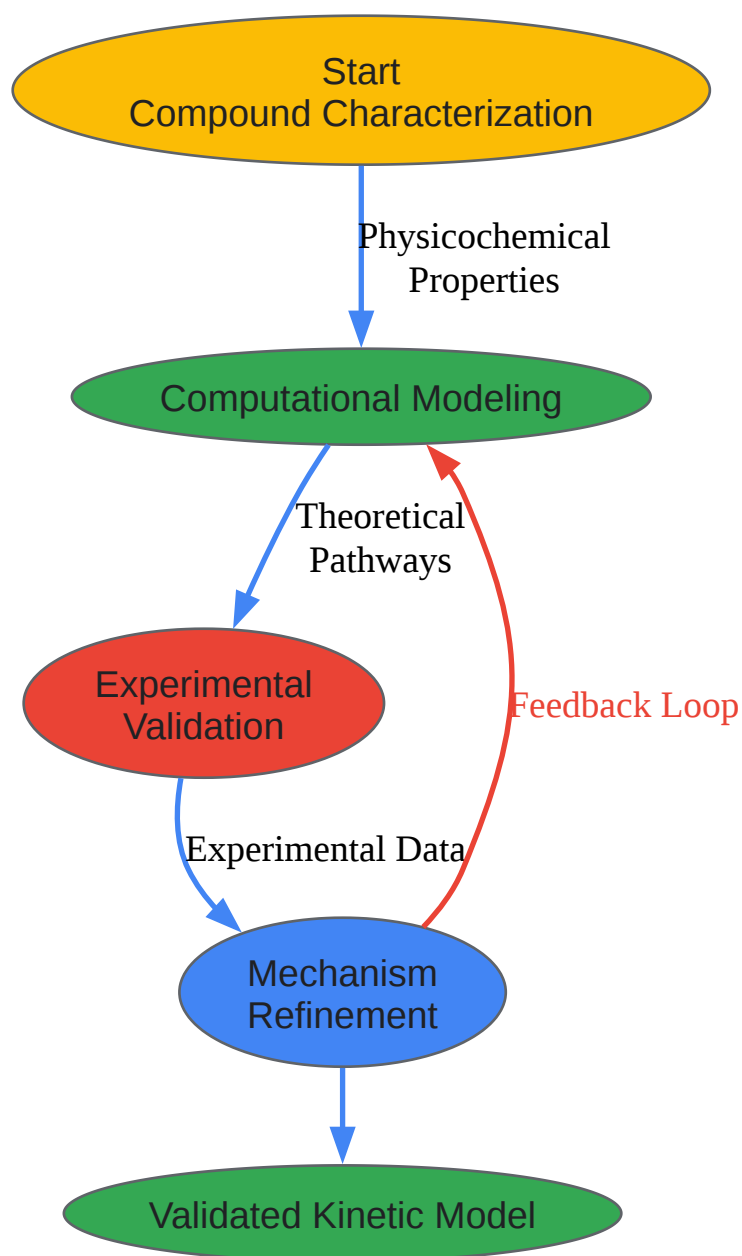
Key methodological steps from this analogous research include [2]:

- **Potential Energy Surface Calculation:** Using density functional theory (DFT) methods to investigate reactions between fuel radicals and O₂.
- **Rate Constant Calculation:** Calculating temperature- and pressure-dependent rate constants by solving the time-dependent master equation based on RRKM theory.
- **Model Validation:** Validating the established kinetics by comparing simulated results with experimental data from setups like a jet-stirred reactor (JSR).

For TPGME, one search result confirms it is a subject of study in the context of "oxidation behavior and mechanism" via **ReaxFF molecular dynamics simulation**, but no detailed data is provided [3].

Experimental Workflow for Pathway Analysis

The diagram below outlines a generalized experimental and computational workflow for elucidating the reaction pathways of a compound like TPGME, based on the methodologies found in the research [2].



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Research workflow for reaction pathway analysis

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References

1. | CAS#:20324-33-8 | Chemsrsrc tripropylene glycol monomethyl ether [chemsrc.com]
2. Unveiling the low-temperature oxidation mechanism of a ... [sciencedirect.com]
3. Oxidation behavior and mechanism of biomass-derived ... [sciencedirect.com]

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